

Personal protective equipment for handling 1-(3-Chlorophenyl)cyclopropanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3-Chlorophenyl)cyclopropanecarbonitrile

Cat. No.: B040559

[Get Quote](#)

Essential Safety and Handling Guide for 1-(3-Chlorophenyl)cyclopropanecarbonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **1-(3-Chlorophenyl)cyclopropanecarbonitrile** (CAS RN: 124276-32-0). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **1-(3-Chlorophenyl)cyclopropanecarbonitrile** is not readily available, data from closely related compounds containing chlorophenyl and nitrile functional groups indicate significant potential hazards. The primary hazards are presumed to be acute toxicity upon ingestion, inhalation, or skin contact, as well as irritation to the skin, eyes, and respiratory system.

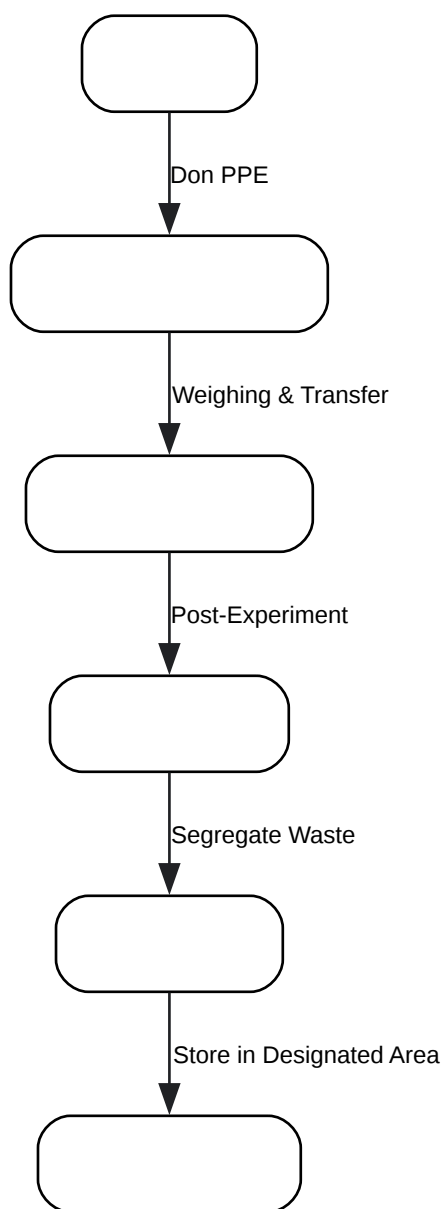
Required Personal Protective Equipment (PPE)

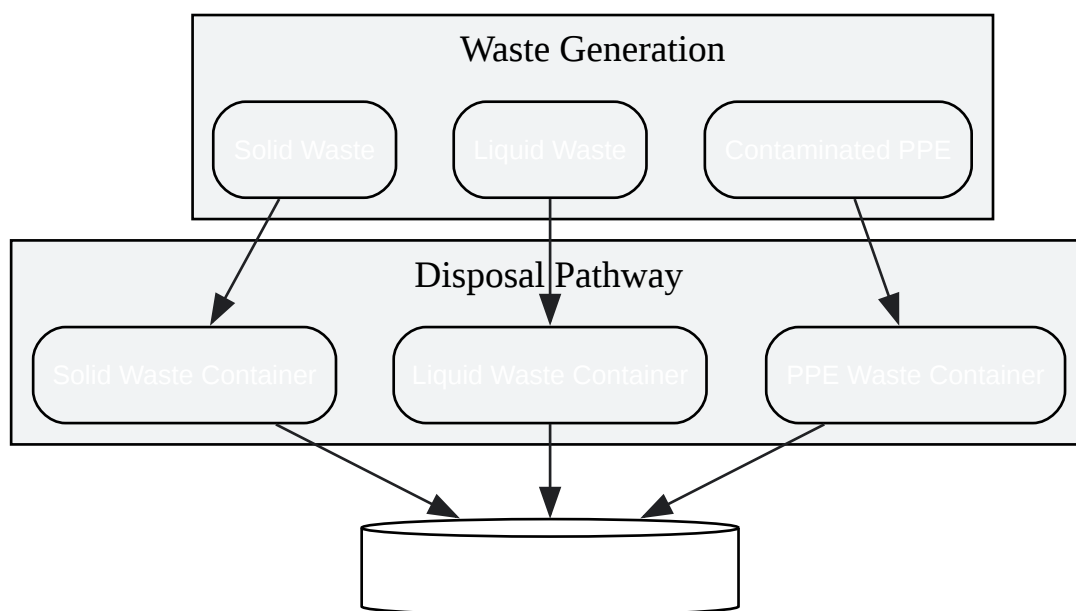
PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles or Face Shield	Must meet ANSI Z.87.1 1989 standard. A face shield is required when there is a risk of splashing.[1]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for short-term protection.[1] Gloves must be inspected before use and changed immediately upon contamination.[2]
Body Protection	Laboratory Coat	A flame-resistant coat (e.g., Nomex®) should be worn over cotton clothing.[1] Ensure the coat is buttoned and fits properly.
Respiratory Protection	Respirator	Required if working outside of a certified chemical fume hood or if aerosol generation is possible. Use a NIOSH-approved respirator.[3]
Foot Protection	Closed-Toe Shoes	Shoes must fully cover the feet; no sandals or perforated shoes are permitted.[1]

Safe Handling and Operational Workflow

All handling of **1-(3-Chlorophenyl)cyclopropanecarbonitrile** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4]

Experimental Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 2. mpbio.com [mpbio.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-(3-Chlorophenyl)cyclopropanecarbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040559#personal-protective-equipment-for-handling-1-3-chlorophenyl-cyclopropanecarbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com